

Essential Safety and Logistical Information for Handling trans-Stilbene-d2

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Compound of Interest

Compound Name: *trans-Stilbene-d2*

Cat. No.: B12393891

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount when handling chemical compounds. This document provides essential, immediate safety and logistical information for the handling of **trans-Stilbene-d2**, including operational and disposal plans, to facilitate safe laboratory practices.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **trans-Stilbene-d2** is provided in the table below for easy reference.

Property	Value
Chemical Formula	C ₁₄ H ₁₀ D ₂
CAS Number	5284-44-6
Molecular Weight	180.25 g/mol
Physical State	Solid
Appearance	White to off-white crystalline powder
Melting Point	123 - 125 °C (253 - 257 °F)
Boiling Point	305 - 307 °C (581 - 585 °F)
Water Solubility	0.29 mg/L
Partition Coefficient (log Pow)	4.81

Source: LGC Standards Safety Data Sheet[1]

Hazard Identification and Personal Protective Equipment (PPE)

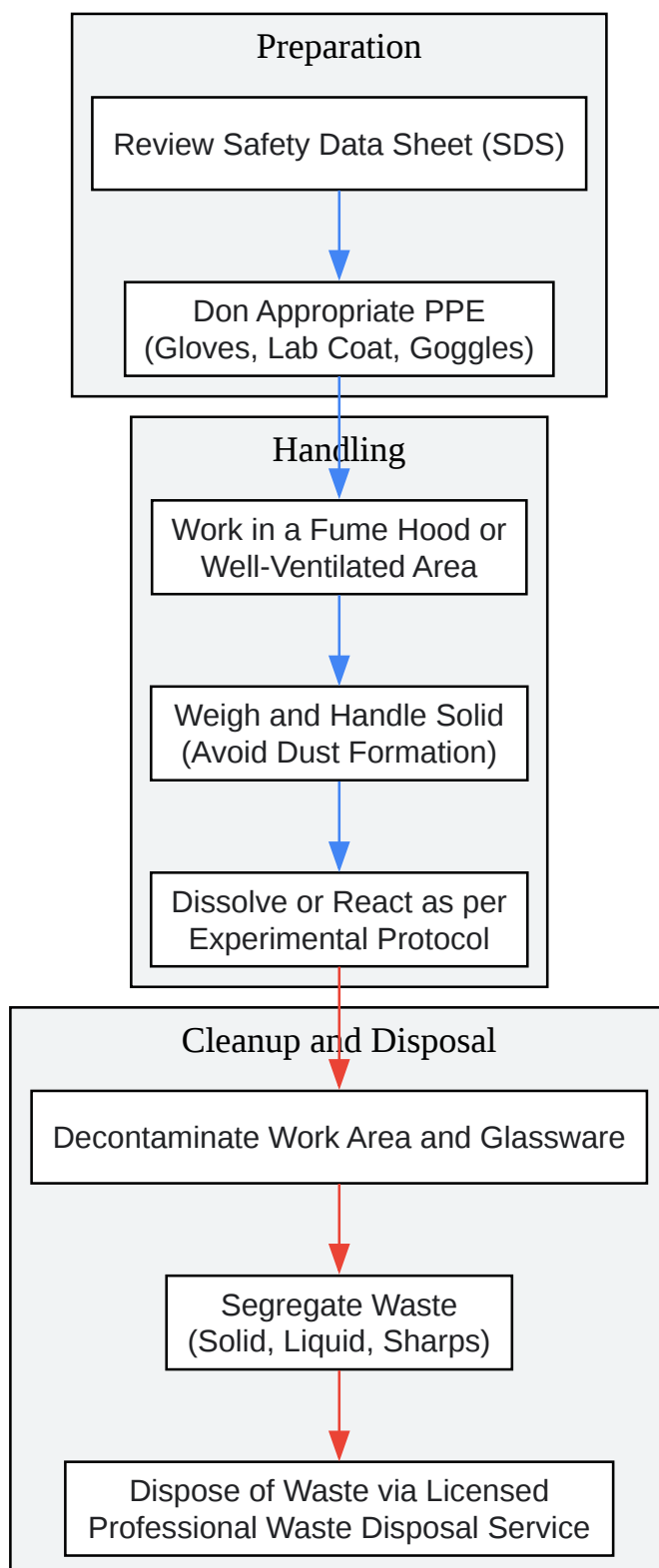
trans-Stilbene-d2 presents several health hazards. It is harmful if swallowed, may be harmful if inhaled or absorbed through the skin, and causes serious eye irritation.[1] Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Hazard	Required Personal Protective Equipment (PPE)
Eye Irritation	Safety glasses with side-shields or goggles. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
Skin Contact	Handle with gloves. Wear impervious clothing to prevent skin exposure. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Inhalation	Use a NIOSH (US) or CEN (EU) approved respirator. Provide appropriate exhaust ventilation where dust is formed.
Ingestion	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.

Source: LGC Standards Safety Data Sheet, Fisher Scientific Safety Data Sheet^[1]^[2]

Operational Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **trans-Stilbene-d2** from receipt to disposal.



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Caption: A workflow diagram for the safe handling of **trans-Stilbene-d2**.

First Aid Procedures

In case of exposure to **trans-Stilbene-d2**, immediate action is crucial. The following table summarizes the recommended first aid measures.

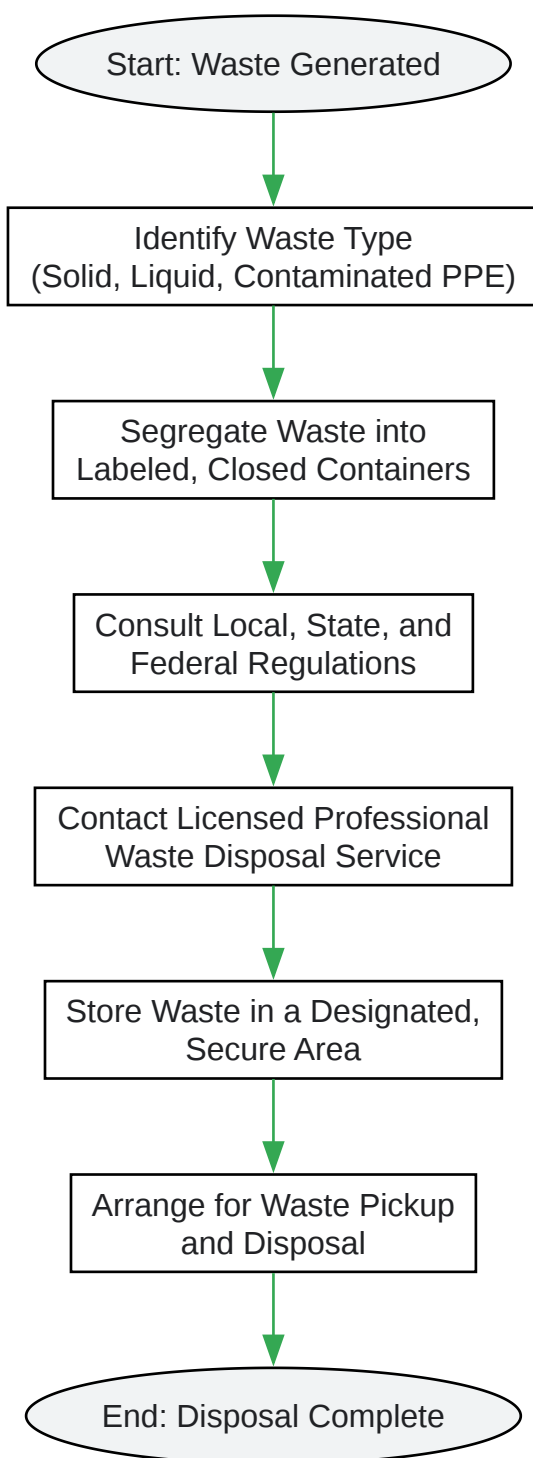
Exposure Route	First Aid Measures
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[2]
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately.[2][3]

Disposal Plan

Proper disposal of **trans-Stilbene-d2** and its containers is essential to prevent environmental contamination. An environmental hazard cannot be excluded in the event of unprofessional handling or disposal.[1][3]

Waste Disposal Logical Flow

The decision-making process for the disposal of **trans-Stilbene-d2** waste should follow a clear, logical path to ensure compliance and safety.



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Caption: A logical flow diagram for the proper disposal of **trans-Stilbene-d2** waste.

All waste materials, including unused product and contaminated items, must be disposed of as hazardous waste. Contact a licensed professional waste disposal service to dispose of this

material.[1][3] Do not allow the product to enter drains.[1] All disposal practices must be in accordance with local, state, and federal regulations.[4]

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